

"Anti-inflammatory agent 80 off-target effects in experiments"

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Compound of Interest

Compound Name: Anti-inflammatory agent 80

Cat. No.: B15613958

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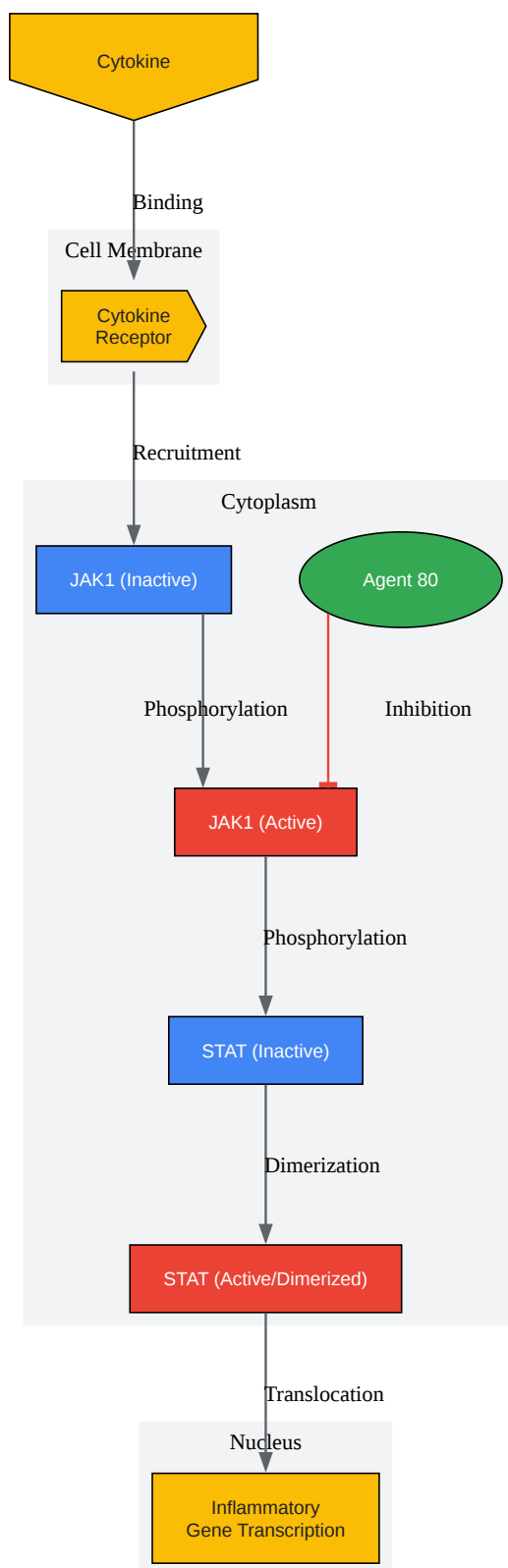
Technical Support Center: Anti-inflammatory Agent 80

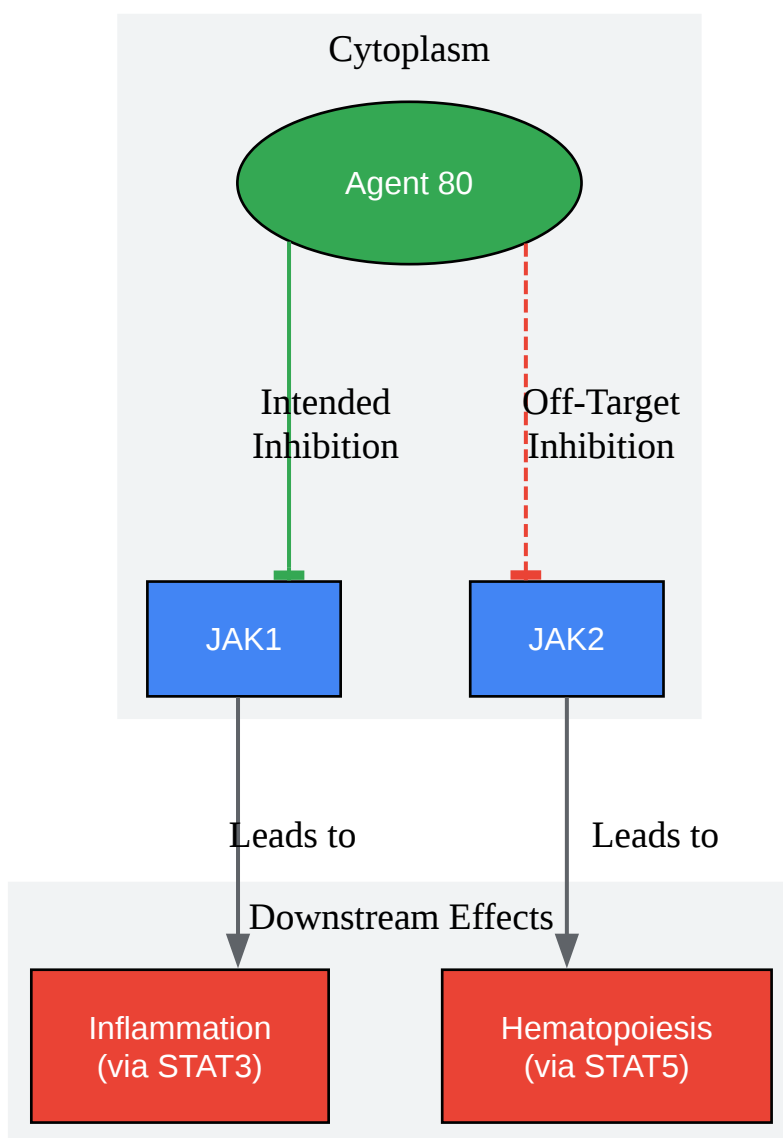
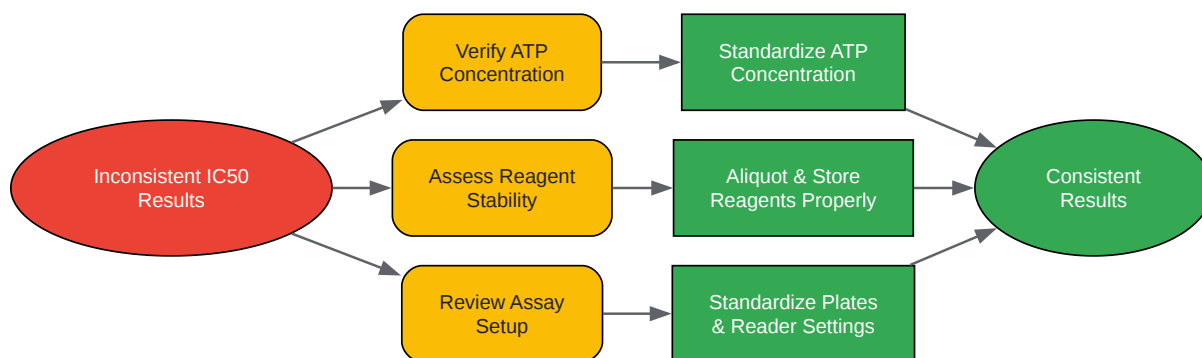
Welcome to the technical support center for **Anti-inflammatory Agent 80**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the experimental use of Agent 80, with a specific focus on understanding and mitigating its off-target effects.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for Agent 80?

A1: Agent 80 is a potent, ATP-competitive inhibitor of Janus Kinase 1 (JAK1). By binding to the ATP-binding pocket of JAK1, it prevents the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins. This blockade of the JAK/STAT signaling pathway ultimately leads to reduced transcription of pro-inflammatory cytokines. The intended signaling pathway is illustrated below.[\[1\]](#)[\[2\]](#)





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References

- [1. experts.umn.edu](https://experts.umn.edu) [experts.umn.edu]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
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